

An In-depth Technical Guide to 2-Methylthiophene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methylthiophene

Cat. No.: B7883307

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **2-Methylthiophene** (CAS No: 554-14-3), a heterocyclic organic compound with significant applications in the chemical and pharmaceutical industries. This document details its physicochemical properties, synthesis and purification protocols, and analytical methodologies. Furthermore, it explores the known biological activities of thiophene derivatives and discusses the metabolic pathways of related compounds, offering insights into the potential toxicological and pharmacological profiles of **2-Methylthiophene**.

Introduction

2-Methylthiophene, also known as α -methylthiophene or 2-thiotolene, is a colorless, flammable liquid with the chemical formula C_5H_6S .^{[1][2]} It is a member of the thiophene family, a class of sulfur-containing heterocyclic compounds that are important scaffolds in medicinal chemistry and materials science.^[3] **2-Methylthiophene** serves as a versatile intermediate in the synthesis of various pharmaceuticals, agrochemicals, and flavoring agents.^[2] This guide aims to provide a detailed technical resource for professionals working with this compound.

Physicochemical Properties

A summary of the key physicochemical properties of **2-Methylthiophene** is presented in the tables below for easy reference and comparison.

Table 1: General Properties of 2-Methylthiophene

Property	Value	Reference(s)
CAS Number	554-14-3	[1]
Molecular Formula	C ₅ H ₆ S	[1]
Molecular Weight	98.17 g/mol	
Appearance	Colorless to light yellow liquid	[4]
Odor	Characteristic, thiophene-like	

Table 2: Physical and Chemical Properties of 2-Methylthiophene

Property	Value	Reference(s)
Melting Point	-63 °C	
Boiling Point	113 °C	
Density	1.014 g/mL at 25 °C	
Vapor Pressure	47.6 mmHg at 37.7 °C	
Flash Point	15 °C (closed cup)	
Refractive Index	n _{20/D} 1.52	
Solubility in Water	Insoluble	
Solubility in Organic Solvents	Soluble in ethanol, ether, and other common organic solvents.	

Synthesis and Purification

Several methods have been reported for the synthesis of **2-Methylthiophene**. Two common laboratory and industrial scale preparations are outlined below.

Synthesis via Wolff-Kishner Reduction

2-Methylthiophene can be synthesized from thiophene-2-carboxaldehyde through a Wolff-Kishner reduction. This method involves the conversion of the aldehyde to a hydrazone, followed by treatment with a strong base at elevated temperatures.^[2]

- **Hydrazone Formation:**
 - In a round-bottom flask equipped with a reflux condenser, dissolve thiophene-2-carboxaldehyde in an appropriate solvent such as ethanol.
 - Add hydrazine hydrate in a slight molar excess.
 - Reflux the mixture for 1-2 hours to ensure complete formation of the hydrazone.
 - Monitor the reaction progress using Thin Layer Chromatography (TLC).
 - Upon completion, cool the reaction mixture and remove the solvent under reduced pressure.
- **Reduction to 2-Methylthiophene:**
 - To the crude hydrazone, add a high-boiling point solvent like diethylene glycol and a strong base such as potassium hydroxide pellets.
 - Heat the mixture to a temperature of 180-200 °C. The hydrazone will decompose, releasing nitrogen gas and forming **2-methylthiophene**.
 - The product can be distilled directly from the reaction mixture.
 - Collect the distillate and wash it with dilute acid to remove any remaining hydrazine, followed by a wash with water and brine.
 - Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate.

Commercial Synthesis

The commercial production of **2-Methylthiophene** often involves the vapor-phase dehydrogenation of a mixture of 1-pentanol and carbon disulfide over a metal oxide catalyst at high temperatures.[2]

Purification

Crude **2-Methylthiophene** can be purified by fractional distillation under atmospheric or reduced pressure to achieve high purity ($\geq 98\%$).

- Apparatus Setup:
 - Assemble a fractional distillation apparatus with a Vigreux or packed column to ensure efficient separation.
 - Use a heating mantle with a magnetic stirrer for uniform heating.
- Distillation Procedure:
 - Charge the distillation flask with the crude **2-Methylthiophene** and a few boiling chips.
 - Gradually heat the flask to the boiling point of **2-Methylthiophene** (113 °C at atmospheric pressure).
 - Discard the initial forerun, which may contain lower-boiling impurities.
 - Collect the fraction that distills at a constant temperature corresponding to the boiling point of **2-Methylthiophene**.
 - Monitor the purity of the collected fractions using Gas Chromatography (GC).

Analytical Methods

The identity and purity of **2-Methylthiophene** are typically confirmed using a combination of spectroscopic and chromatographic techniques.

Table 3: Analytical Data for 2-Methylthiophene

Technique	Key Observations	Reference(s)
^1H NMR (CDCl_3)	δ ~2.5 (s, 3H, $-\text{CH}_3$), ~6.7-7.2 (m, 3H, thiophene ring protons)	[1][5]
^{13}C NMR (CDCl_3)	δ ~15 (CH_3), ~123-140 (thiophene ring carbons)	[1]
GC-MS	Molecular ion peak (M^+) at m/z = 98, characteristic fragmentation pattern.	[6]
FTIR	C-H stretching (aromatic and aliphatic), C=C stretching (aromatic), C-S stretching.	[1]

- Sample Preparation: Prepare a dilute solution of **2-Methylthiophene** in a volatile solvent such as dichloromethane or hexane.
- Instrumentation: Use a gas chromatograph coupled to a mass spectrometer (GC-MS) with a suitable capillary column (e.g., DB-5ms).
- GC Conditions:
 - Injector Temperature: 250 °C
 - Oven Program: Start at 50 °C, hold for 2 minutes, then ramp to 200 °C at 10 °C/min.
 - Carrier Gas: Helium at a constant flow rate.
- MS Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Scan Range: m/z 35-300.

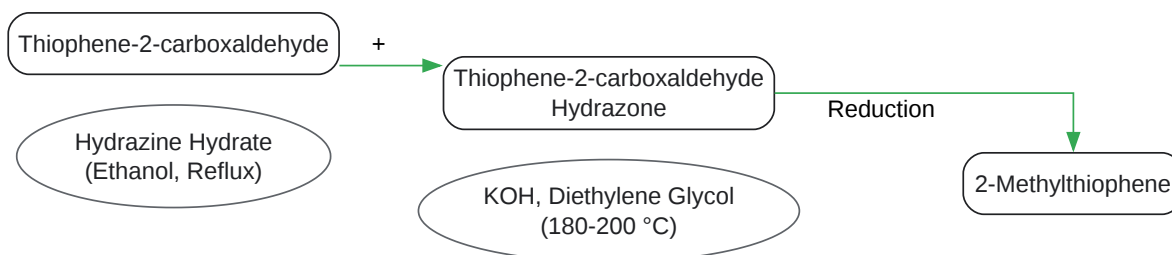
Biological Activity and Signaling Pathways

While specific studies on the direct interaction of **2-Methylthiophene** with biological signaling pathways are limited, the broader class of thiophene derivatives exhibits a wide range of pharmacological activities. Thiophene-containing compounds have been investigated for their potential as anticancer, anti-inflammatory, antiviral, and antimicrobial agents.[3][7]

The metabolic fate of thiophene derivatives often involves cytochrome P450-mediated oxidation of the sulfur atom, which can lead to the formation of reactive intermediates.[8] The hydrodesulfurization of **2-methylthiophene** is a well-studied reaction in the context of petroleum refining and involves a complex reaction network.[9]

Visualizations

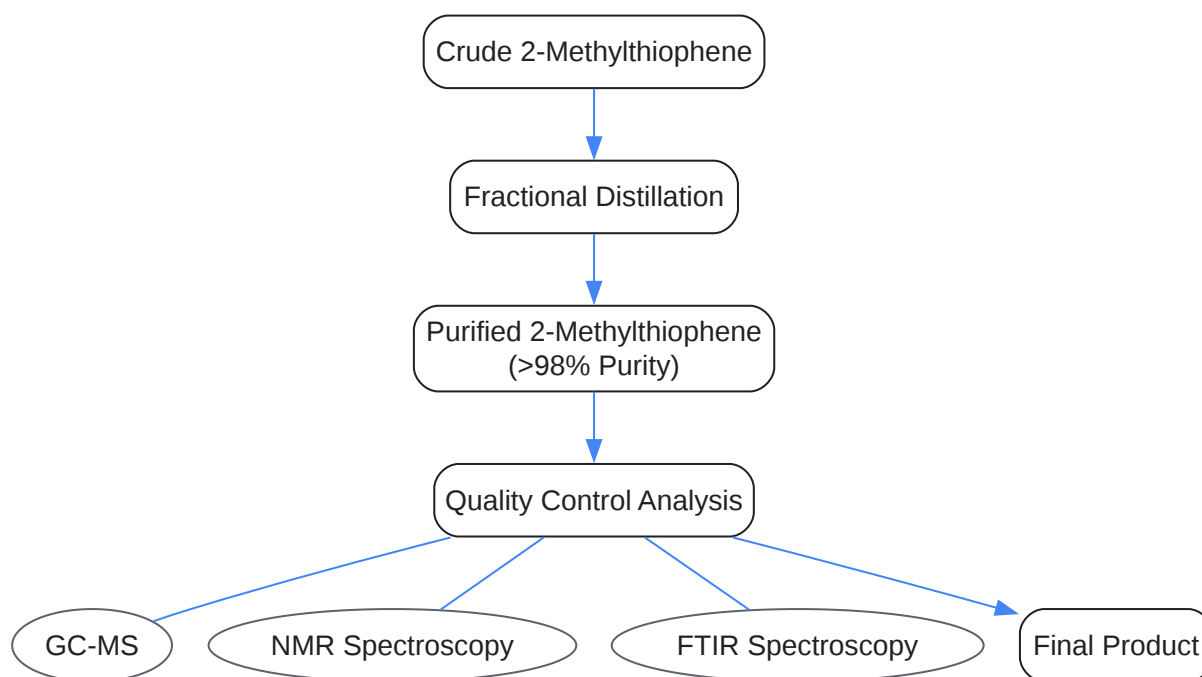
Diagram 1: Synthesis of 2-Methylthiophene via Wolff-Kishner Reduction



[Click to download full resolution via product page](#)

Caption: Synthetic pathway for **2-Methylthiophene**.

Diagram 2: Experimental Workflow for Purification and Analysis



[Click to download full resolution via product page](#)

Caption: Purification and analysis workflow.

Safety and Handling

2-Methylthiophene is a flammable liquid and should be handled with appropriate safety precautions in a well-ventilated fume hood. It is harmful if swallowed or inhaled.^[10] Personal protective equipment, including safety glasses, gloves, and a lab coat, should be worn when handling this chemical. Store in a cool, dry, and well-ventilated area away from sources of ignition.

Conclusion

This technical guide provides a comprehensive overview of the key properties, synthesis, purification, and analysis of **2-Methylthiophene**. The compiled data and protocols are intended to be a valuable resource for researchers and professionals in the fields of chemistry and drug

development. While the specific biological signaling pathways involving **2-Methylthiophene** are an area for future investigation, the broader context of thiophene chemistry suggests its potential for further exploration in medicinal and materials science applications.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Methylthiophene | C₅H₆S | CID 11126 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-Methylthiophene - Wikipedia [en.wikipedia.org]
- 3. Synthesis, DFT investigations, antioxidant, antibacterial activity and SAR-study of novel thiophene-2-carboxamide derivatives - PMC [pmc.ncbi.nlm.nih.gov]
- 4. 2-Methylthiophene Analytical Standard High Purity & Affordable Price [nacchemical.com]
- 5. 2-Methylthiophene(554-14-3) ¹H NMR spectrum [chemicalbook.com]
- 6. 2-methiopropamine, a thiophene analogue of methamphetamine: studies on its metabolism and detectability in the rat and human using GC-MS and LC-(HR)-MS techniques - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. researchgate.net [researchgate.net]
- 9. researchgate.net [researchgate.net]
- 10. 2-(Chloromethyl)thiophene synthesis - chemicalbook [chemicalbook.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Methylthiophene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7883307#2-methylthiophene-cas-number-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com